

Application Notes and Protocols: 3-Chlorooctane-1-thiol in Organic Synthesis

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Compound of Interest

Compound Name: 3-Chlorooctane-1-thiol

Cat. No.: B15458408

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Abstract

3-Chlorooctane-1-thiol is a bifunctional organic molecule containing both a secondary alkyl chloride and a primary thiol functional group. This unique combination of reactive sites makes it a potentially valuable building block in organic synthesis, particularly for the construction of sulfur-containing heterocycles, functionalized thioethers, and as a linker molecule in drug discovery and materials science. Due to the limited availability of literature specifically on **3-Chlorooctane-1-thiol**, this document provides hypothetical, yet chemically sound, application notes and protocols based on the well-established reactivity of its constituent functional groups.

Physicochemical Properties

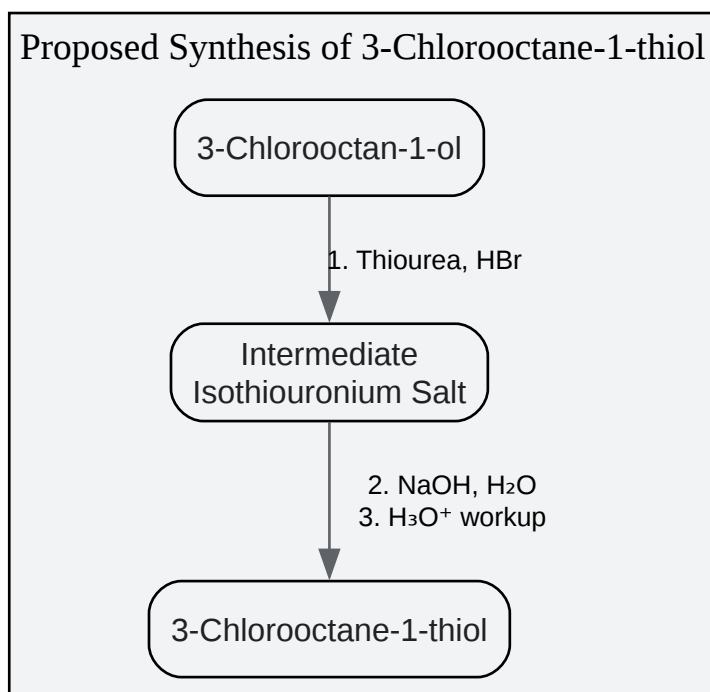
A summary of the key physicochemical properties of **3-Chlorooctane-1-thiol** is presented below.^[1]

Property	Value
Molecular Formula	C ₈ H ₁₇ ClS
Molecular Weight	180.74 g/mol
IUPAC Name	3-chlorooctane-1-thiol
CAS Number	61661-23-2
Appearance	Predicted: Colorless liquid
Boiling Point	Predicted: > 200 °C
Solubility	Soluble in organic solvents (e.g., ethanol, dichloromethane, ether); insoluble in water.

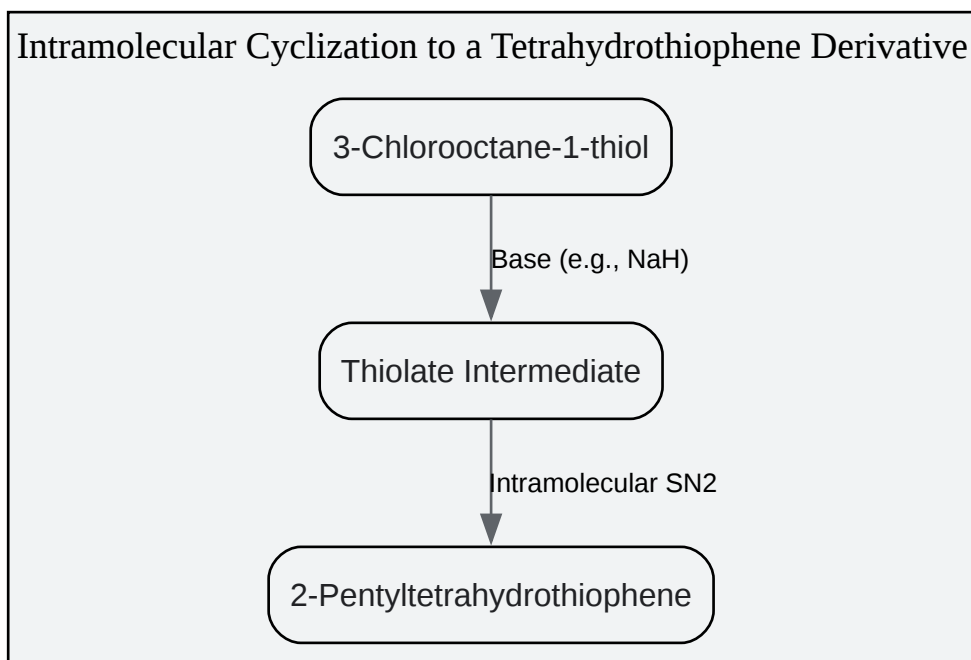
Proposed Synthesis

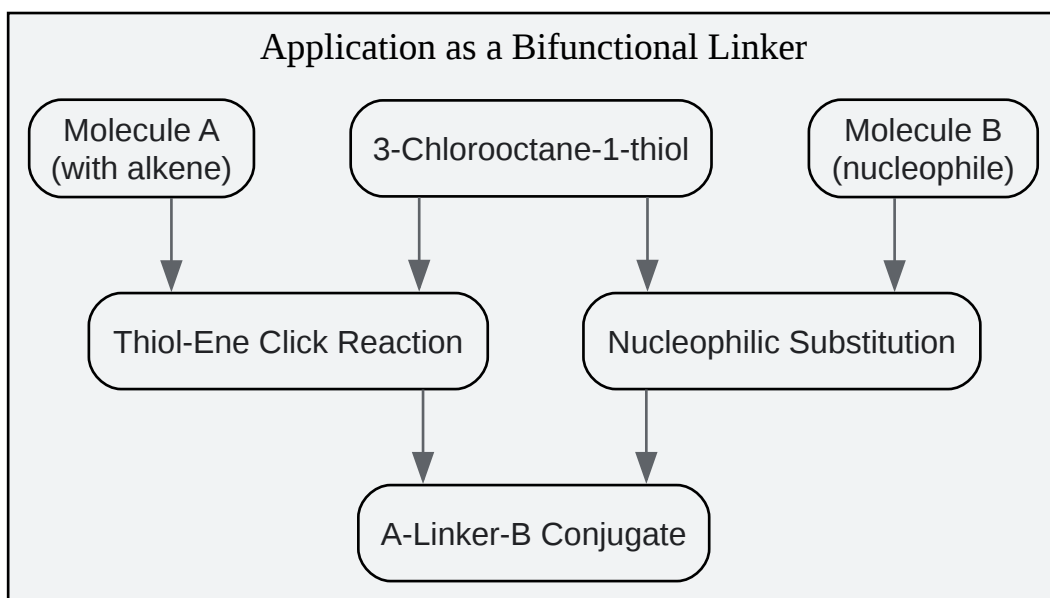
A plausible synthetic route to **3-Chlorooctane-1-thiol** could involve the conversion of a suitable precursor, such as 3-chlorooctan-1-ol, to the corresponding thiol. One common method is the reaction with thiourea followed by hydrolysis.

Proposed Synthesis of 3-Chlorooctane-1-thiol



Intramolecular Cyclization to a Tetrahydrothiophene Derivative





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References

- 1. youtube.com [youtube.com]
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